

Best practices for storing and handling Ac-FLTD-CMK

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Compound of Interest

Compound Name: Ac-FLTD-CMK

Cat. No.: B8134386

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Technical Support Center: Ac-FLTD-CMK

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling the pyroptosis inhibitor, **Ac-FLTD-CMK**. Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance of this compound in your experiments.

Frequently Asked Questions (FAQs)

Storage

- Q: How should I store the lyophilized **Ac-FLTD-CMK** powder?
 - A: Upon receipt, the lyophilized powder should be stored at -20°C. Under these conditions, it is stable for up to three years.^{[1][2]} For shorter-term storage, some suppliers suggest it can be kept at 4°C for up to six months.^[3]
- Q: What is the best way to store **Ac-FLTD-CMK** after reconstitution?
 - A: Reconstituted stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C.^{[1][2][4]} At -80°C, the solution is stable for at least one year.^{[1][2]} For storage up to one month, -20°C is also acceptable.^{[1][4]}

Handling and Reconstitution

- Q: What is the recommended solvent for reconstituting **Ac-FLTD-CMK**?
 - A: The recommended solvent is dimethyl sulfoxide (DMSO).^{[1][3]} It is soluble in DMSO up to 100 mg/mL.^[1]
- Q: Are there any special precautions I should take when using DMSO for reconstitution?
 - A: Yes, it is crucial to use fresh, high-quality DMSO. Moisture-absorbing DMSO can reduce the solubility of **Ac-FLTD-CMK**.^[1]
- Q: My compound is not dissolving properly. What should I do?
 - A: If you encounter solubility issues, gentle warming and/or sonication can be used to aid dissolution.^{[2][4][5]} Ensure you are using fresh, anhydrous DMSO.
- Q: How should I prepare working solutions for my experiments?
 - A: It is recommended to prepare working solutions freshly on the day of use.^{[4][5]} For in vivo experiments, a common formulation involves a stock solution in DMSO further diluted in a vehicle such as a mix of PEG300, Tween 80, and saline.^[2]

Experimental Use

- Q: At what concentration should I use **Ac-FLTD-CMK** in my cell-based assays?
 - A: A common working concentration for cell-based assays is 10 μ M.^[1] However, the optimal concentration may vary depending on the cell type and experimental conditions, so it is advisable to perform a dose-response experiment.
- Q: Can I use **Ac-FLTD-CMK** to inhibit apoptosis?
 - A: No, **Ac-FLTD-CMK** is a specific inhibitor of inflammatory caspases (caspase-1, -4, -5, and -11) and does not target apoptotic caspases like caspase-3.^{[3][4][5]}

Quantitative Data Summary

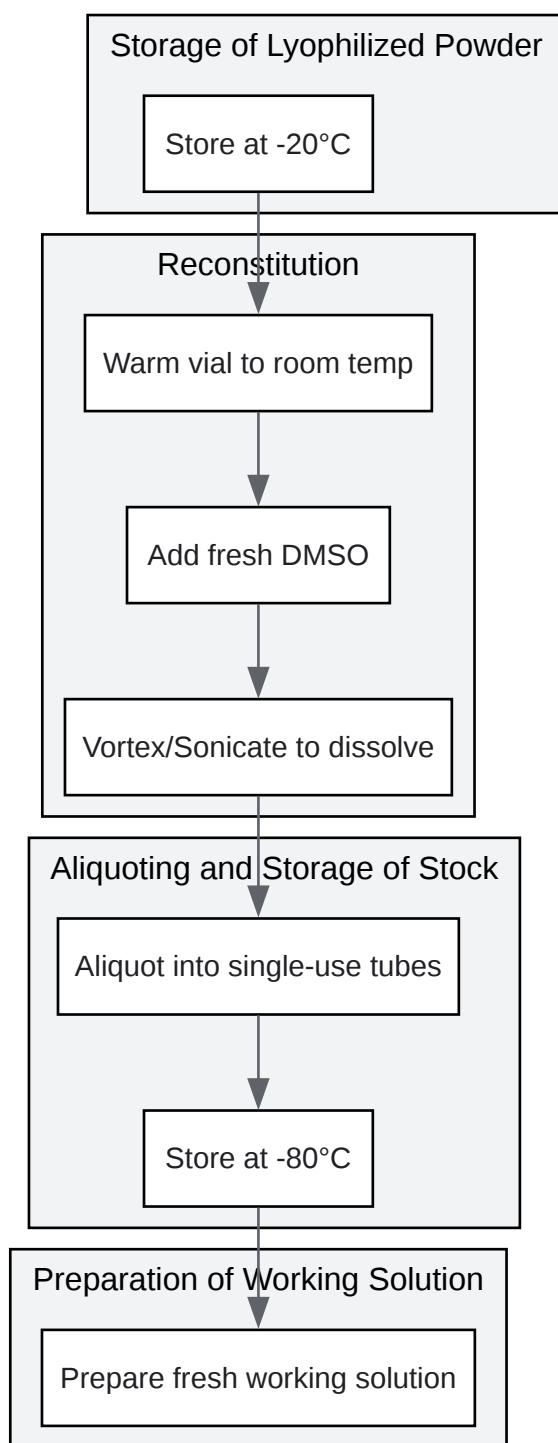
Parameter	Lyophilized Powder	Reconstituted Solution
Storage Temperature	-20°C (long-term)[1][2][3]	-80°C (long-term)[1][2][4]
4°C (short-term)[3]	-20°C (short-term)[1][4]	
Stability	Up to 3 years at -20°C[1][2]	Up to 1 year at -80°C[1][2]
12 months at -20°C[3]	6 months at -80°C[3][4]	
6 months at 4°C[3]	1 month at -20°C[1][4]	
Recommended Solvent	N/A	DMSO[1][3]
Solubility	N/A	Up to 100 mg/mL in DMSO[1]

Experimental Protocols

Reconstitution of **Ac-FLTD-CMK**

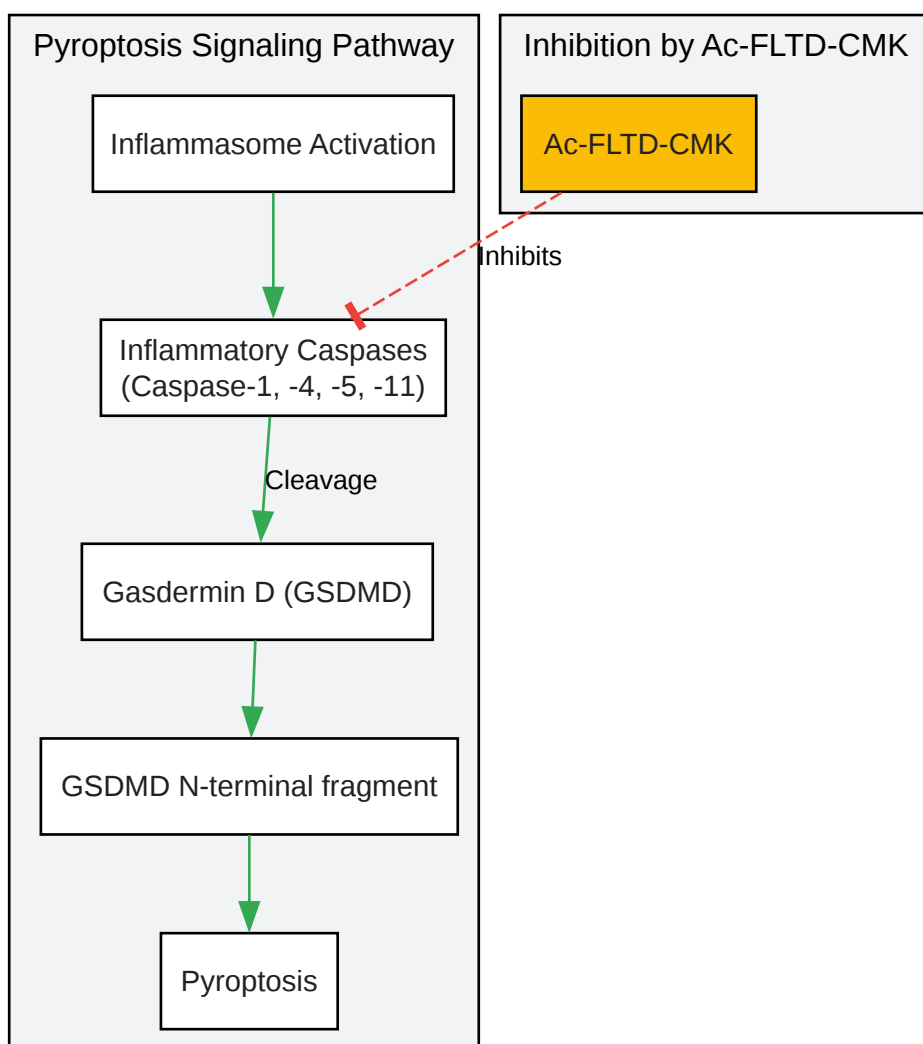
- Allow the vial of lyophilized **Ac-FLTD-CMK** to warm to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL).
- Vortex the vial to ensure the compound is fully dissolved. If necessary, gentle warming or sonication can be used to aid dissolution.[2][4][5]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.[1][2][4]

Visualizations



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Caption: Experimental workflow for the reconstitution and storage of **Ac-FLTD-CMK**.



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Caption: **Ac-FLTD-CMK** inhibits inflammatory caspases, blocking Gasdermin D cleavage and subsequent pyroptosis.

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